Physicochemical Properties and Advanced Applications of (Fluoromethyl)trimethylammonium Chloride

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Compound of Interest

Compound Name:	*(Fluoromethyl)trimethylammonium chloride*
Cat. No.:	*B12504271*

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Executive Summary

(Fluoromethyl)trimethylammonium chloride (TMFM-Cl) has historically been categorized as a specialized quaternary ammonium intermediate. However, recent breakthroughs in materials science have repositioned this molecule as a revolutionary A-site cation in the synthesis of organic-inorganic hybrid perovskites (HOIPs). By leveraging its unique steric bulk and strong permanent dipole moment, researchers have engineered molecular solid solutions that exhibit piezoelectric performances rivaling, and even surpassing, traditional inorganic ceramics like lead zirconate titanate (PZT)[1].

This technical guide provides an in-depth analysis of the physicochemical properties of TMFM-Cl, the causality behind its mechanistic behavior in perovskite lattices, and field-proven, self-validating protocols for synthesizing high-performance piezoelectric single crystals.

Physicochemical Profile and Molecular Dynamics

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The utility of TMFM-Cl stems directly from its molecular architecture. The substitution of a single hydrogen atom with a highly electronegative fluorine atom on the tetramethylammonium framework breaks the molecule's high structural symmetry. This seemingly minor modification introduces a strong permanent electric dipole moment along the C–F bond[2].

Quantitative Data Summary

Below is a consolidated table of the core physicochemical properties of TMFM-Cl[3]:

Property	Value	Causality / Experimental Implication
Chemical Name	(Fluoromethyl)trimethylammonium chloride	N/A
CAS Number	98181-86-3	N/A
Molecular Formula	C4H11ClFN	Determines the stoichiometric mass for precursor solutions.
Molecular Weight	127.59 g/mol	Used for precise molarity calculations in crystal growth.
Melting Point	205 – 210 °C	Indicates high thermal stability for an organic salt.
Appearance	White to off-white solid	Color shifts (e.g., yellowing) indicate degradation or impurities.
Solubility	Soluble in H2O , Methanol, Acetonitrile	Enables solution-processed crystal growth techniques.
Hygroscopicity	High	Critical: Must be stored at -20 °C in an inert atmosphere to prevent moisture-induced degradation[3].

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Mechanistic Role in High-Performance Piezoelectric Perovskites

In the realm of piezoelectric materials, the ability of a crystal lattice to undergo polarization rotation under mechanical stress dictates its performance (measured by the piezoelectric coefficient, d33).

When TMFM-Cl is alloyed with its chlorinated analog, trimethylchloromethyl ammonium chloride (TMCM-Cl), and combined with Cadmium Chloride (CdCl2), it forms the solid solution (TMFM)x(TMCM)1−xCdCl3[1].

The Causality of the Morphotropic Phase Boundary (MPB): At a specific stoichiometric ratio (typically x≈0.26), the difference in steric bulk and electronegativity between the fluorine and chlorine atoms forces the crystal into a Morphotropic Phase Boundary (MPB)[1]. The MPB is a thermodynamic state where monoclinic and hexagonal phases energetically coexist. Because the energy barrier between these two phases is nearly flat, external mechanical stress easily induces phase switching and massive dipole alignment, resulting in an ultra-high d33of ~1540 pC/N[1][2].

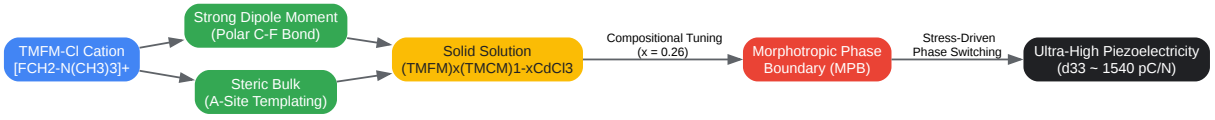

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Fig 1: Mechanistic pathway of TMFM cations driving ultra-high piezoelectricity via MPB formation.

Experimental Protocols: Synthesis of TMFM-Based Perovskites

To achieve the theoretical maximum piezoelectric performance, researchers must synthesize defect-free single crystals. The following protocol utilizes an isothermal slow evaporation method, designed as a self-validating system to ensure trustworthiness and reproducibility.

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Step-by-Step Methodology

Step 1: Precise Stoichiometric Mixing

- Action: In a nitrogen-filled glovebox, weigh TMFM-Cl, TMCM-Cl, and anhydrous CdCl2in a 0.26:0.74:1.00 molar ratio.
- Causality: The glovebox prevents ambient moisture from hydrating the highly hygroscopic TMFM-Cl, which would skew the molar mass calculations and push the crystal out of the delicate MPB zone.

Step 2: Dissolution and Filtration

- Action: Dissolve the precursors in a mixed solvent system of deionized water and methanol (typically 1:1 v/v). Stir at 40 °C until optically clear. Pass the solution through a 0.22 µm PTFE syringe filter into a clean crystallization vial.
- Causality: The mixed solvent balances the solubility of the organic salts (methanol-preferring) and the inorganic CdCl2(water-preferring). The 0.22 µm filter removes heterogeneous nucleation sites (e.g., dust), ensuring crystal growth is driven purely by homogeneous supersaturation.
- Validation Checkpoint 1: The filtered solution must be perfectly transparent. Any Tyndall effect (scattering of light) indicates colloidal undissolved precursors; the solution must be refiltered or slightly diluted.

Step 3: Isothermal Slow Evaporation

- Action: Seal the vial with parafilm, puncture 2-3 microscopic holes, and place it in a vibration-free incubator set strictly to 25 °C.
- Causality: Temperature fluctuations alter solubility exponentially. A fluctuating environment causes rapid secondary nucleation, yielding useless polycrystalline powder instead of single crystals.

Step 4: Crystal Harvesting and Self-Validation

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- Action: After 7–14 days, harvest the macroscopic transparent crystals. Wash briefly with cold diethyl ether to halt growth and remove residual surface salts.
- Validation Checkpoint 2 (Phase Purity): Perform Powder X-ray Diffraction (PXRD). The diffractogram must show the coexistence of monoclinic and hexagonal reflections, confirming the MPB state[1].
- Validation Checkpoint 3 (Ferroelectricity): Utilize Piezoresponse Force Microscopy (PFM). The application of a DC bias must result in a 180° phase flip in the amplitude/phase hysteresis loops, definitively proving the presence of switchable ferroelectric domains[2].

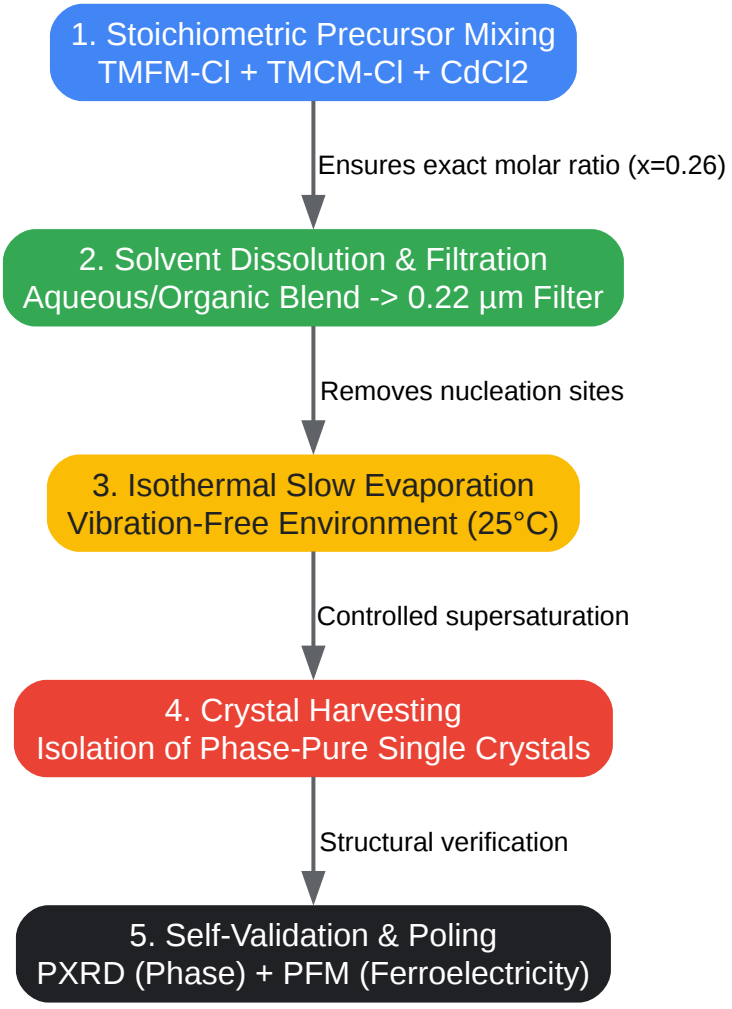

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Fig 2: Self-validating workflow for the growth of TMFM-based perovskite single crystals.

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Emerging Applications Beyond Piezoelectricity

While the primary fame of TMFM-Cl lies in its piezoelectric applications, its unique structural properties are expanding into other advanced material sectors:

- Switchable Luminescent Materials: By replacing Cadmium with Manganese, researchers have synthesized compounds such as [(CH3)3NCH2CH2F]2MnCl4and its direct TMFM analogs. These manganese-based organic-inorganic perovskites exhibit strong red/green luminescence under 365 nm excitation, coupled with reversible dielectric anomalies and phase transitions at elevated temperatures[4].

- Wearable X-Ray Detectors: The heavy-metal-free nature of certain TMFM-based perovskites makes them highly attractive candidates for flexible, non-toxic X-ray detection arrays, where the organic cation provides the necessary mechanical flexibility[5].

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